

# 2-Methylcyclopentanone CAS number and properties

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## Compound of Interest

Compound Name: 2-Methylcyclopentanone

Cat. No.: B130040

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## 2-Methylcyclopentanone: A Technical Guide

CAS Number: 1120-72-5

This technical guide provides a comprehensive overview of **2-Methylcyclopentanone**, a cyclic ketone with significant applications in chemical synthesis.<sup>[1][2]</sup> The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its properties, synthesis, and potential biological activities.

## Chemical and Physical Properties

**2-Methylcyclopentanone** is a colorless liquid with a characteristic sweet and fruity odor.<sup>[2]</sup> It is a flammable liquid and should be handled with appropriate safety precautions.<sup>[1][3][4]</sup>

Table 1: Physical and Chemical Properties of **2-Methylcyclopentanone**

| Property          | Value   | Source     |
|-------------------|---|------------|
| CAS Number        | 1120-72-5   | [5][6]     |
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> O                  | [5][6][7]  |
| Molecular Weight  | 98.14 g/mol                                       | [5][6][8]  |
| Appearance        | Colorless liquid                                  | [2]        |
| Boiling Point     | 139-140 °C  | [5][9][10] |
| Melting Point     | -75 °C  | [5]        |
| Density           | 0.917 - 0.9194 g/mL at 20-25 °C                   | [5][9]     |
| Refractive Index  | 1.435 at 20 °C                                    | [4][9]     |
| Flash Point       | 26 °C (78.8 °F) - closed cup                      | [4]        |
| Water Solubility  | 1.495 x 10 <sup>4</sup> mg/L at 25 °C (estimated) | [11]       |
| InChI Key         | ZIXLDMFVRPABBX-UHFFFAOYSA-N                       | [5][9]     |
| Canonical SMILES  | CC1CCCC1=O  | [5][9]     |

## Safety Information

**2-Methylcyclopentanone** is classified as a flammable liquid.[1][3] Appropriate personal protective equipment, including eye shields, face shields, and gloves, should be worn when handling this chemical.[4]

Table 2: GHS Hazard Information for **2-Methylcyclopentanone**

| Pictogram | Signal Word | Hazard Statement  | Precautionary Statements  |
|-----------|-------------|---|---|
| GHS02     | Warning     | H226: Flammable liquid and vapour. <a href="#">[1]</a><br><a href="#">[4]</a> | P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use non-sparking tools. P243: Take action to prevent static discharges. P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[12]</a> |

## Experimental Protocols

### Synthesis of 2-Methylcyclopentanone

#### 3.1.1. Synthesis from Methyl 1-methyl-2-oxocyclopentanecarboxylate

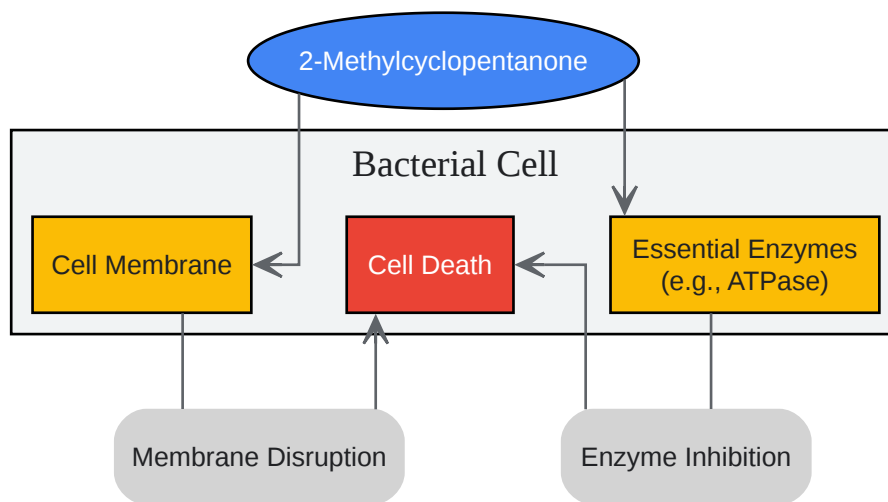
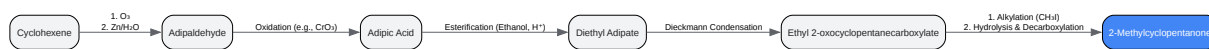
This protocol describes the synthesis of **2-methylcyclopentanone** via hydrolysis and decarboxylation of methyl 1-methyl-2-oxocyclopentanecarboxylate.

- Materials:

- Methyl 1-methyl-2-oxocyclopentanecarboxylate (200 g, 1.3 mol)
- Water (1.5 L)
- Concentrated sulfuric acid (7.5 mL, 0.13 mol)
- 5% Sodium bicarbonate solution
- Saturated brine solution
- Anhydrous sodium sulfate
- Procedure:
  - Combine methyl 1-methyl-2-oxocyclopentanecarboxylate, water, and concentrated sulfuric acid in a suitable reaction vessel.
  - Heat the mixture to 100 °C and maintain for 10 hours.
  - Cool the reaction mixture to room temperature.
  - Separate the organic phase.
  - Wash the organic phase with 5% sodium bicarbonate solution and then with saturated brine.
  - Dry the organic phase over anhydrous sodium sulfate.
  - Remove the solvent by distillation.
  - Purify the product by vacuum distillation to yield **2-methylcyclopentanone** (120 g, 95% yield).[9]

### 3.1.2. Synthesis from Cyclohexene

This multi-step synthesis transforms cyclohexene into **2-methylcyclopentanone**.



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